

Proper Disposal of 2-Bromoethanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Bromoethanol

Cat. No.: B042945

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The safe and compliant disposal of **2-Bromoethanol** is critical for ensuring laboratory safety and environmental protection. As a toxic and corrosive halogenated organic compound, **2-Bromoethanol** requires specific handling and disposal procedures to mitigate risks to researchers and the environment. This guide provides detailed, step-by-step instructions for its proper management from point of use to final disposal.

Immediate Safety and Handling Precautions

Before handling **2-Bromoethanol**, it is imperative to be familiar with its hazards. This substance is fatal if swallowed, in contact with skin, or if inhaled, and it causes severe skin burns and eye damage[1][2][3][4]. Always work in a properly functioning chemical fume hood and wear appropriate Personal Protective Equipment (PPE), including safety goggles, a laboratory coat, nitrile gloves, and closed-toe shoes[2][5][6]. Keep all sources of ignition away from the work area, as **2-Bromoethanol** is a combustible liquid[5][7].

Quantitative Data: Physical and Chemical Properties

Understanding the properties of **2-Bromoethanol** is essential for its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value
Molecular Weight	124.97 g/mol
Boiling Point	150 °C (decomposes)
Melting Point	-80 °C
Specific Gravity	1.7629 at 20°C (Denser than water)
Flash Point	110 °C
Water Solubility	Fully miscible
Vapor Pressure	12 mmHg at 50°C
UN Number	2922

Sources:[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)

Step-by-Step Disposal Protocol

In-laboratory treatment or neutralization of **2-Bromoethanol** waste is not recommended due to the significant hazards involved and potential violation of hazardous waste regulations. The standard and required protocol is the safe collection, segregation, and labeling of the waste for pickup by a licensed professional waste disposal service.

Procedure for Collection and Segregation of 2-Bromoethanol Waste

- Designate a Waste Container:
 - Obtain a dedicated, properly labeled "Halogenated Organic Waste" container[\[5\]](#)[\[6\]](#)[\[9\]](#).
 - The container must be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting screw cap[\[10\]](#).
- Waste Accumulation:

- Carefully transfer **2-Bromoethanol** waste into the designated container within a chemical fume hood.
- Do not mix non-halogenated organic waste with halogenated waste, as this significantly increases disposal costs and complexity[11][12].
- Keep the waste container closed at all times except when actively adding waste[12][13].
- Labeling:
 - As soon as the first drop of waste is added, affix a "Hazardous Waste" tag to the container[11].
 - Clearly write the full chemical name, "**2-Bromoethanol**," and list all other constituents and their approximate percentages on the tag[9][11].
- Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory[11].
 - The container must be placed in secondary containment (e.g., a chemical-resistant tray or tub) to prevent spills from spreading[11].
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids[2][3][4].
- Requesting Disposal:
 - Do not fill the container beyond 90% of its capacity to allow for expansion[13].
 - Once the container is nearly full, arrange for waste collection through your institution's Environmental Health and Safety (EHRS) office or equivalent department[11][14]. Follow your institution's specific procedures for requesting a pickup.

Spill Management Protocol

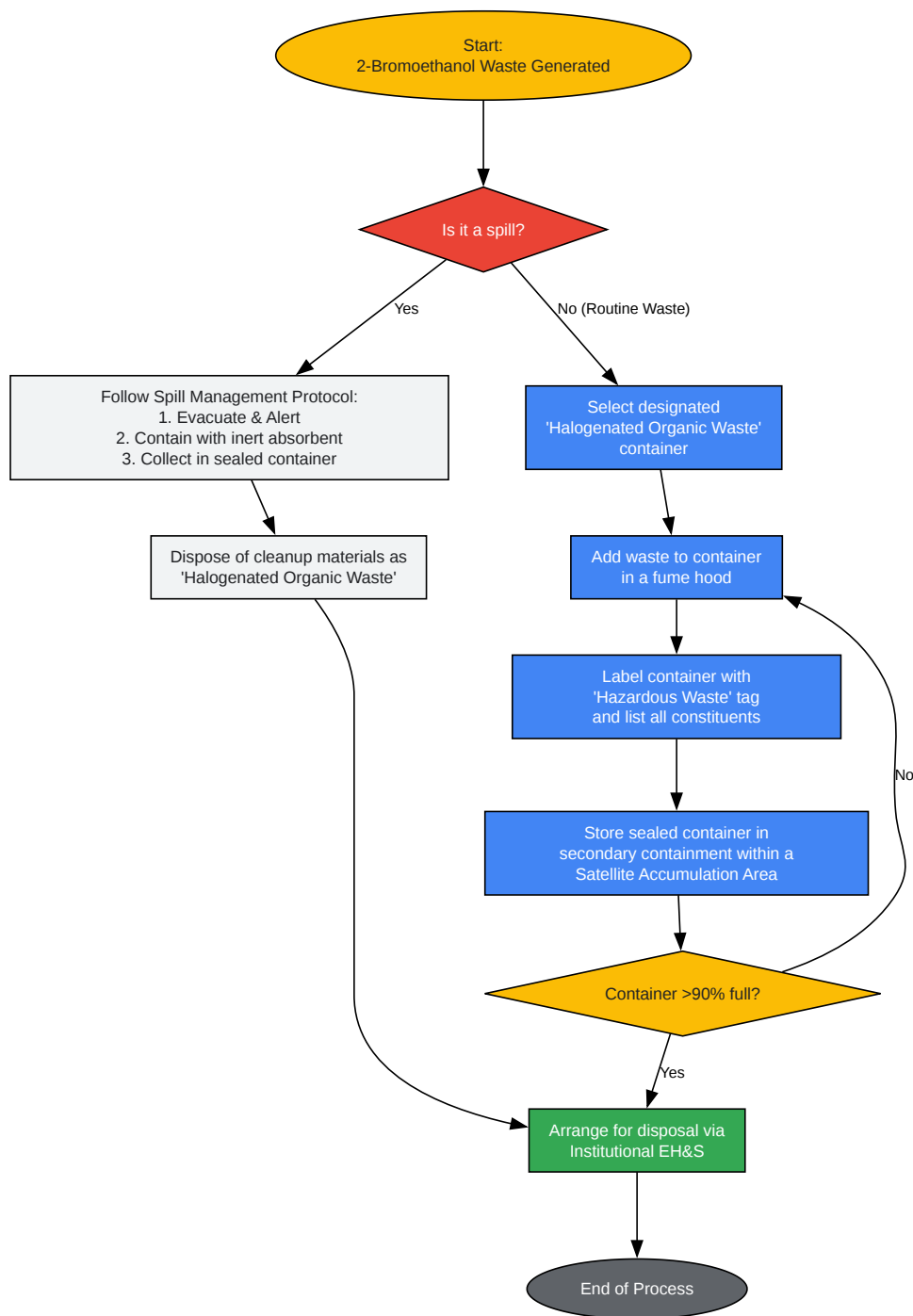
In the event of a **2-Bromoethanol** spill, immediate and appropriate action is necessary.

- Evacuate and Alert:
 - Alert personnel in the immediate area and evacuate if necessary. For large spills, consider an initial downwind evacuation of at least 300 meters[7].
 - Remove all sources of ignition from the area[2][7].
- Containment and Cleanup (for small spills):
 - If the spill is small and you are trained to handle it, wear appropriate PPE.
 - Absorb the spill with inert, non-combustible material such as sand, diatomite, or universal binders[1][11]. Do not use cellulose-based absorbents[7].
 - Collect the absorbent material using spark-proof tools and place it into a sealable, properly labeled container for hazardous waste disposal[2][7].
- Decontamination:
 - Wash the contaminated surface with a soap and water solution[7].
 - Seal any contaminated clothing or cleaning materials in a vapor-tight plastic bag for proper disposal[7].
- Disposal:
 - Dispose of all spill cleanup materials as halogenated hazardous waste, following the collection protocol outlined above.

Disposal Procedure Flowchart

The following diagram illustrates the decision-making process and steps for the proper disposal of **2-Bromoethanol** waste in a laboratory setting.

2-Bromoethanol Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe disposal of **2-Bromoethanol**.

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